

A Comprehensive Guide to $^{143}\text{Nd}/^{144}\text{Nd}$ Ratios in Geochemistry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

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An in-depth technical guide for researchers, scientists, and drug development professionals exploring the core principles, analytical methodologies, and applications of Samarium-Neodymium isotope geochemistry.

The precise measurement of neodymium (Nd) isotope ratios, specifically the $^{143}\text{Nd}/^{144}\text{Nd}$ ratio, is a cornerstone of modern geochemistry. This powerful tool provides invaluable insights into the age, origin, and evolution of planetary materials. The ^{143}Nd isotope is produced by the alpha decay of ^{147}Sm (Samarium), a long-lived radioactive isotope. By examining the relationship between the parent (^{147}Sm) and daughter (^{143}Nd) isotopes, scientists can unravel the geological history of rocks and minerals, tracing processes from mantle differentiation to crustal formation. This guide offers a detailed overview of the theoretical underpinnings, experimental procedures, and key applications of the Sm-Nd isotopic system.

Core Principles: The Sm-Nd Isotope System

The foundation of the $^{143}\text{Nd}/^{144}\text{Nd}$ geochronometer lies in the radioactive decay of ^{147}Sm to ^{143}Nd .^{[1][2]} Samarium and Neodymium are both rare earth elements (REEs) and exhibit similar geochemical behavior, meaning they are not easily separated during many geological

processes.[3][4] However, subtle differences in their incompatibility during mantle melting lead to significant and measurable variations in the Sm/Nd ratio of different geological reservoirs.[2][4]

The Decay Equation and Isochron Dating

The accumulation of radiogenic ^{143}Nd over time is described by the following equation:

$$(^{143}\text{Nd}/^{144}\text{Nd})_m = (^{143}\text{Nd}/^{144}\text{Nd})_i + (^{147}\text{Sm}/^{144}\text{Nd})_m * (e^{\lambda t} - 1)$$

Where:

- $(^{143}\text{Nd}/^{144}\text{Nd})_m$ is the measured present-day ratio in a sample.
- $(^{143}\text{Nd}/^{144}\text{Nd})_i$ is the initial ratio at the time of the rock's formation.
- $(^{147}\text{Sm}/^{144}\text{Nd})_m$ is the measured present-day ratio in the sample.
- λ is the decay constant of ^{147}Sm (approximately $6.54 \times 10^{-12} \text{ yr}^{-1}$).[1]
- t is the age of the sample.

This equation forms the basis of the isochron dating method.[1][5] By analyzing multiple minerals or whole-rock samples from the same geological unit that formed at the same time with the same initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio but different Sm/Nd ratios, a linear relationship (an isochron) is established when plotting $^{143}\text{Nd}/^{144}\text{Nd}$ against $^{147}\text{Sm}/^{144}\text{Nd}$. The slope of this line corresponds to $(e^{\lambda t} - 1)$, from which the age (t) can be calculated. The y-intercept of the isochron provides the initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio of the system.[1]

Epsilon Notation (ϵNd) and the Chondritic Uniform Reservoir (CHUR)

To facilitate the comparison of Nd isotopic data from rocks of different ages and origins, the epsilon notation (ϵNd) was introduced.[1][4] ϵNd represents the deviation of a sample's initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio from that of a theoretical reservoir known as the Chondritic Uniform Reservoir (CHUR) at the same point in time, expressed in parts per 10,000.[1][4]

$$\epsilon\text{Nd}(t) = [((^{143}\text{Nd}/^{144}\text{Nd})_i / (^{143}\text{Nd}/^{144}\text{Nd})_{\text{CHUR}}(t)) - 1] * 10,000$$

CHUR represents the isotopic composition of the primitive, undifferentiated Earth, which is assumed to be equivalent to that of chondritic meteorites.^{[1][4]} These meteorites are considered to be remnants of the primordial solar nebula.

- $\epsilon\text{Nd} = 0$: The sample has an initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio identical to CHUR, suggesting it was derived from a primitive, undifferentiated source.^[1]
- $\epsilon\text{Nd} > 0$: The sample has a higher initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio than CHUR, indicating it originated from a source that has been depleted in Nd relative to Sm over time. This is characteristic of the depleted mantle, from which mid-ocean ridge basalts (MORB) are derived.^[1]
- $\epsilon\text{Nd} < 0$: The sample has a lower initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio than CHUR, suggesting derivation from a source enriched in Nd relative to Sm. This is typical of the continental crust.^[1]

Quantitative Data of Key Geological Reservoirs

The distinct Sm/Nd and $^{143}\text{Nd}/^{144}\text{Nd}$ ratios of major Earth reservoirs are fundamental to tracing geological processes.

Geological Reservoir	Present-Day $^{147}\text{Sm}/^{144}\text{Nd}$	Present-Day $^{143}\text{Nd}/^{144}\text{Nd}$	Typical $\epsilon\text{Nd}(0)$
Chondritic Uniform Reservoir (CHUR)	~0.1967	~0.512638	0
Depleted Mantle (DM)	~0.222	~0.513151	+8 to +12
Bulk Continental Crust	~0.12	~0.5115	-10 to -20
Ocean Island Basalts (OIB)	Variable	Variable	Variable (often between CHUR and DM)

Note: These are average values and can vary significantly depending on the specific location and geological history.

Experimental Protocols for $^{143}\text{Nd}/^{144}\text{Nd}$ Analysis

The precise and accurate determination of $^{143}\text{Nd}/^{144}\text{Nd}$ ratios requires meticulous laboratory procedures to isolate Sm and Nd from the rock matrix and to measure their isotopic abundances. The two primary analytical techniques are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Sample Preparation and Digestion

- **Sample Crushing and Homogenization:** Rock samples are first crushed into a fine, homogeneous powder to ensure representativeness.
- **Acid Digestion:** A precisely weighed aliquot of the rock powder (typically 50-100 mg) is digested in a mixture of concentrated hydrofluoric (HF) and nitric (HNO_3) acids in a sealed Teflon vessel at high temperature (e.g., 190°C) for several days to ensure complete dissolution.^[1] Perchloric acid (HClO_4) may also be used in the digestion process.^[6]

Chemical Separation of Sm and Nd

To avoid isobaric interferences during mass spectrometric analysis (e.g., from ^{144}Sm on ^{144}Nd and from other elements like Cerium), Sm and Nd must be chemically separated from the sample matrix and from each other.^[1] This is typically achieved through a multi-stage ion-exchange chromatography process.

- **Bulk Rare Earth Element (REE) Separation:** The digested sample solution is loaded onto a cation exchange resin column (e.g., AG50W-X8 or X12).^[6] A series of acid washes are used to elute major elements, while the REEs are retained on the resin. The REE fraction is then eluted with a stronger acid (e.g., 6M HCl).^[6]
- **Sm and Nd Separation:** The collected REE fraction is then passed through a second chromatography column containing a specialized resin (e.g., Eichrom Ln Resin or HDEHP-coated resin) that allows for the fine separation of individual REEs.^{[1][6]} Different acid concentrations are used to selectively elute other REEs before collecting the purified Nd and Sm fractions separately.^{[1][6]}

Mass Spectrometric Analysis

- **Thermal Ionization Mass Spectrometry (TIMS):** The purified Nd and Sm solutions are loaded onto thin metal filaments (typically Rhenium). The filaments are heated in the mass

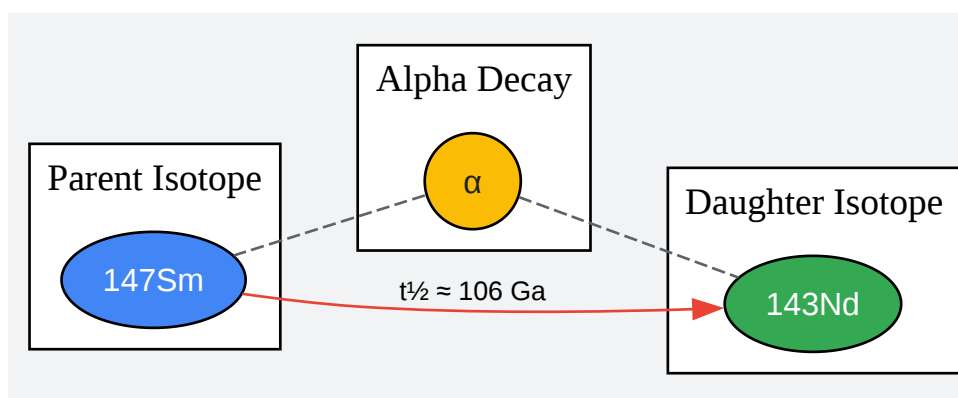
spectrometer's source, causing the sample to ionize. The resulting ion beam is accelerated and passed through a magnetic field, which separates the isotopes based on their mass-to-charge ratio. Detectors then measure the intensity of each isotope beam to determine their ratios. TIMS is renowned for its high precision.

- Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS): The sample solution is introduced into a high-temperature argon plasma, which efficiently ionizes the atoms. The ions are then introduced into the mass spectrometer. MC-ICP-MS offers high sample throughput and can achieve precision comparable to TIMS for Nd isotopes.[6]

During analysis, the measured isotope ratios are corrected for instrumental mass fractionation by normalizing to a stable, non-radiogenic isotope ratio (e.g., $^{146}\text{Nd}/^{144}\text{Nd} = 0.7219$).[7]

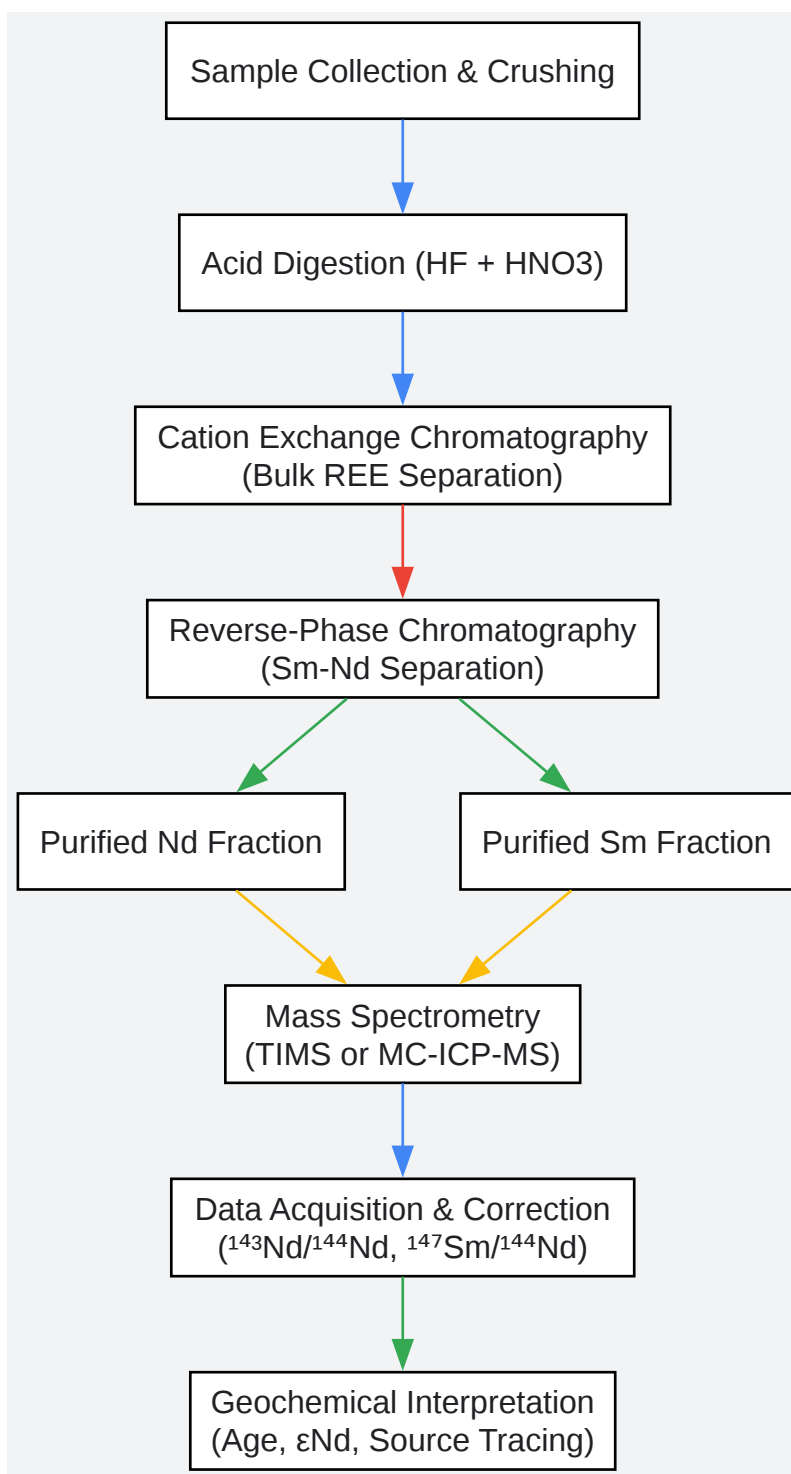
Visualizing Geochemical Processes

Diagrams are essential for visualizing the complex relationships and workflows in isotope geochemistry.



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Caption: The radioactive decay of ^{147}Sm to ^{143}Nd via alpha emission.



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- To cite this document: BenchChem. [A Comprehensive Guide to $^{143}\text{Nd}/^{144}\text{Nd}$ Ratios in Geochemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265123/docs#a-comprehensive-guide-to-nd-nd-ratios-in-geochemistry\]](https://www.benchchem.com/product/b1265123/docs#a-comprehensive-guide-to-nd-nd-ratios-in-geochemistry)

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